

basic lead carbonate ($2\text{PbCO}_3\cdot\text{Pb}(\text{OH})_2$) properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lead carbonate*

Cat. No.: *B147948*

[Get Quote](#)

An In-depth Technical Guide on the Core Properties of Basic **Lead Carbonate**
($2\text{PbCO}_3\cdot\text{Pb}(\text{OH})_2$)

Introduction

Basic **lead carbonate**, with the chemical formula $2\text{PbCO}_3\cdot\text{Pb}(\text{OH})_2$, is an inorganic compound historically known as white lead.[1][2] It is a complex salt containing both carbonate and hydroxide ions.[1][2][3] This compound occurs naturally as the mineral hydrocerussite.[1][3] For centuries, it was a widely used white pigment in paints and cosmetics due to its high opacity and durability.[1][4][5] However, its use in consumer products has been largely discontinued in most countries due to its toxicity.[1] In industrial applications, it continues to be used as a heat stabilizer in plastics, a raw material in ceramics and glass, and a precursor for other lead compounds.[5][6]

This guide provides a comprehensive overview of the core physicochemical properties, synthesis, and thermal decomposition of basic **lead carbonate**, intended for researchers, scientists, and professionals in drug development and material science.

Physicochemical Properties

Basic **lead carbonate** is a white to off-white powder or crystalline solid.[3][4][5][7] It is characterized by its high density and insolubility in water.[4][6][7]

Table 1: Physical and Chemical Properties of Basic Lead Carbonate

Property	Value	References
Chemical Formula	$2\text{PbCO}_3 \cdot \text{Pb}(\text{OH})_2$	[1][4][5]
Molar Mass	775.63 g/mol	[1][7]
Appearance	White to off-white powder or chunks	[3][4][5]
Density	6.14 - 6.51 g/cm ³	[7][8][9]
Melting Point	Decomposes at ~400°C	[4][6][7]
Solubility	Insoluble in water and ethanol	[4][6][7]
Soluble in dilute acids (e.g., acetic acid, nitric acid) and alkali solutions		[4][6][7]
CAS Number	1319-46-6	[1][3][5]

Table 2: Crystallographic Data for Basic Lead Carbonate (Hydrocerussite)

Parameter	Value	References
Crystal System	Hexagonal	[9]
Space Group	$\text{P}6_3/\text{mcm}$, $\bar{\text{P}}6_2\text{m}$, or $\text{P}6_3\text{mm}$	[9]
Unit Cell Dimensions	$a = 9.06 \text{ \AA}$, $c = 24.8 \text{ \AA}$	[9]
Formula Weights per Cell (Z)	9	[8]
Refractive Indices	$n\omega = 2.09$, $n\epsilon = 1.94$	[10]

Chemical Properties and Reactivity

Basic **lead carbonate** is a stable compound under normal conditions.[11] It is incompatible with strong oxidizing agents and strong acids.[6][7]

- Reaction with Acids: It readily dissolves in dilute acids, such as acetic acid and nitric acid, to form the corresponding lead salts.[4][6]
- Reaction with Hydrogen Sulfide: When exposed to hydrogen sulfide (H_2S), it gradually turns black due to the formation of lead sulfide (PbS).[7] This reaction contributed to the darkening of old lead-based paints.
- Thermal Stability: It decomposes upon heating to around 400°C , yielding lead(II) oxide (PbO) and carbon dioxide.[4][6][7]

Synthesis and Experimental Protocols

Basic **lead carbonate** can be synthesized through several methods, most commonly via precipitation reactions.

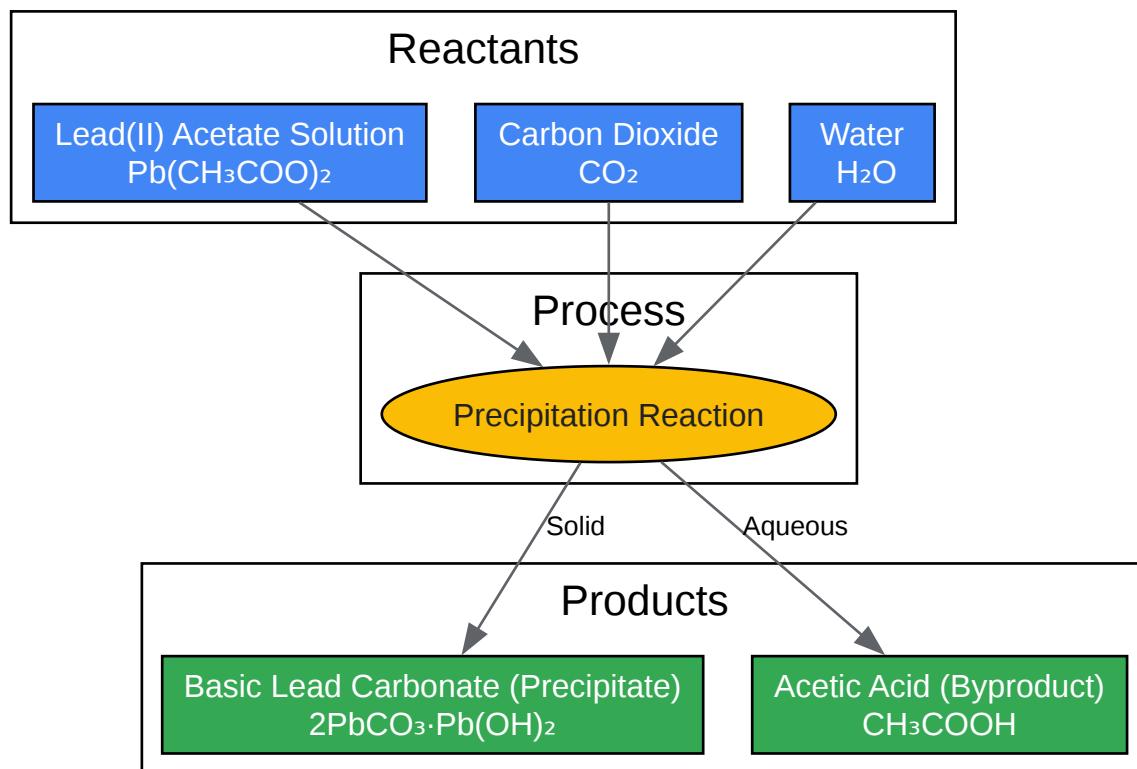
Precipitation Synthesis from Lead Acetate

A common laboratory and industrial method involves the reaction of a soluble lead salt, like lead(II) acetate, with a source of carbonate ions, such as carbon dioxide.[1][4]

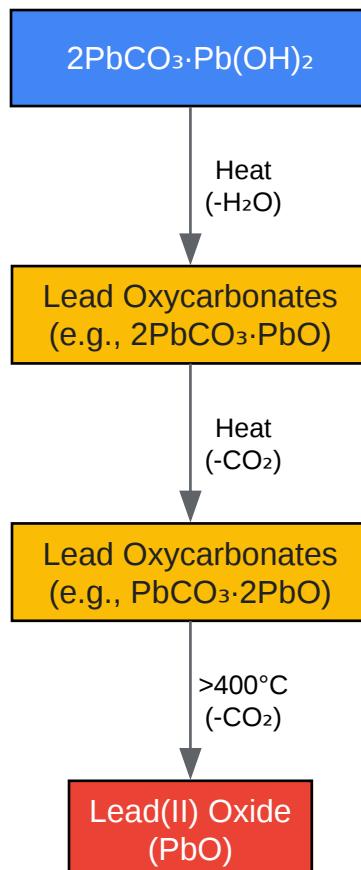
Experimental Protocol:

- Preparation of Lead Acetate Solution: Prepare a cold, dilute aqueous solution of lead(II) acetate ($\text{Pb}(\text{CH}_3\text{COO})_2$).
- Introduction of Carbonate Source: Bubble carbon dioxide (CO_2) gas through the lead acetate solution.[4] Alternatively, a solution of a soluble carbonate, like sodium carbonate, can be used, though careful control of pH is necessary to prevent the formation of normal **lead carbonate** (PbCO_3).
- Precipitation: Basic **lead carbonate** precipitates out of the solution as a white solid. The overall reaction can be represented as: $3\text{Pb}(\text{CH}_3\text{COO})_2 + 2\text{CO}_2 + 4\text{H}_2\text{O} \rightarrow 2\text{PbCO}_3 \cdot \text{Pb}(\text{OH})_2 \downarrow + 6\text{CH}_3\text{COOH}$
- Separation and Purification: The precipitate is collected by filtration, washed with deionized water to remove any unreacted reagents and byproducts, and then dried.

Precipitation Synthesis of Basic Lead Carbonate



Thermal Decomposition Pathway of Basic Lead Carbonate



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. White lead - Wikipedia [en.wikipedia.org]
- 2. medlink.com [medlink.com]
- 3. Lead carbonate, basic 1319-46-6 India [ottokemi.com]
- 4. nbino.com [nbino.com]
- 5. nbino.com [nbino.com]

- 6. chembk.com [chembk.com]
- 7. chembk.com [chembk.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. journals.iucr.org [journals.iucr.org]
- 10. scispace.com [scispace.com]
- 11. lobachemie.com [lobachemie.com]
- To cite this document: BenchChem. [basic lead carbonate (2PbCO₃·Pb(OH)₂) properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b147948#basic-lead-carbonate-2pbco3-pb-oh-2-properties\]](https://www.benchchem.com/product/b147948#basic-lead-carbonate-2pbco3-pb-oh-2-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com